

Technical Monograph: Characterization of 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde

Cat. No.: B12051934

[Get Quote](#)

Executive Summary & Chemical Identity

Compound Name: 6-(5-Chloro-2-methoxyphenyl)pyridine-3-carbaldehyde Common Reference:

6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde Role: Key Pharmacophore / Synthetic

Intermediate Molecular Formula: $C_{13}H_{10}ClNO_2$ Molecular Weight: 247.68 g/mol

This compound represents a "privileged scaffold"—a biaryl system constructed via cross-coupling. Its characterization requires a multi-modal approach to confirm the regiochemistry of the aryl-aryl bond and the integrity of the aldehyde handle, which is prone to oxidation (to carboxylic acid) or reduction (to alcohol).

Physicochemical Profile

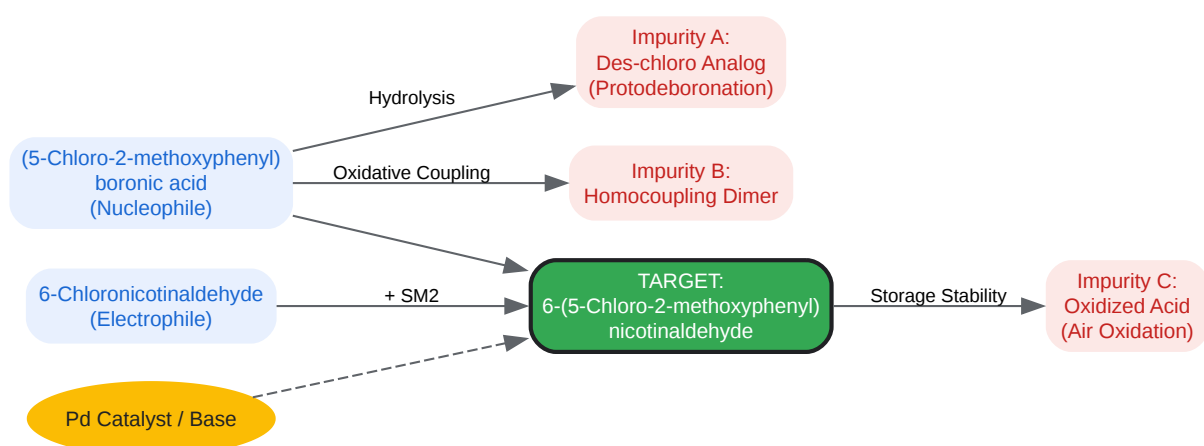
Property	Specification / Description
Appearance	Off-white to pale yellow crystalline solid.[1]
Solubility	Soluble in DMSO, DMF, DCM, and Chloroform. [1] Sparingly soluble in Methanol. Insoluble in Water.
Melting Point	Typical range for biaryl aldehydes: 90°C – 130°C (Determine via DSC).
LogP (Calc)	~3.2 (Lipophilic).

Synthetic Pathway & Process Impurities

To understand the impurity profile, one must understand the genesis of the molecule. The standard synthesis involves a Suzuki-Miyaura cross-coupling between 6-chloronicotinaldehyde and (5-chloro-2-methoxyphenyl)boronic acid.

Reaction Scheme & Impurity Logic

The following diagram illustrates the synthesis and the critical impurities that must be monitored during characterization.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway and potential process-related impurities.

Spectroscopic Characterization

This section details the expected spectral signatures. The combination of ^1H NMR and MS is the primary tool for structure confirmation.

Nuclear Magnetic Resonance (^1H NMR)

Solvent: DMSO- d_6 or CDCl_3 (CDCl_3 is preferred for sharper aldehyde signals). Frequency: 400 MHz or higher.

The spectrum is distinct due to the deshielded pyridine protons and the characteristic methoxy singlet.

Proton Position	Shift (δ ppm)*	Multiplicity	Integration	Assignment Logic
-CHO	10.10	Singlet	1H	Characteristic aldehyde; diagnostic for oxidation state.
Py-H2	9.05	Singlet (d)	1H	Most deshielded aromatic; ortho to N and CHO.
Py-H4	8.20	Doublet of Doublets	1H	Coupling with Py-H5.
Py-H5	7.95	Doublet	1H	Ortho to the aryl ring connection.
Ph-H6'	7.80	Doublet	1H	Ortho to connection; meta to OMe.
Ph-H4'	7.45	Doublet of Doublets	1H	Para to connection; meta to Cl.
Ph-H3'	7.05	Doublet	1H	Ortho to OMe; shielded by oxygen donation.
-OCH ₃	3.85	Singlet	3H	Strong singlet; confirms presence of methoxy group.

Note: Shifts are estimated based on chemometric principles for CDCl₃.

Mass Spectrometry (LC-MS)

Ionization Mode: Electrospray Ionization (ESI), Positive Mode [M+H]⁺.

- Parent Ion: m/z 248.05 (for ^{35}Cl).
- Isotope Pattern: The molecule contains one chlorine atom.
 - Expect a characteristic 3:1 ratio between the M (^{35}Cl) and M+2 (^{37}Cl) peaks.
 - M+H: 248.05
 - M+H+2: 250.05
 - Absence of this pattern indicates dehalogenation (Impurity A).

Infrared Spectroscopy (FT-IR)

- C=O Stretch: $\sim 1690\text{--}1710\text{ cm}^{-1}$ (Strong, Aldehyde).
- C-H Stretch (Aldehyde): ~ 2750 & 2850 cm^{-1} (Fermi doublet).
- C=N / C=C (Pyridine/Aryl): $1580\text{--}1600\text{ cm}^{-1}$.
- C-O-C (Ether): $\sim 1250\text{ cm}^{-1}$.

Chromatographic Purity (HPLC Method)

A robust Reverse Phase HPLC method is required to separate the target from the boronic acid starting material and the oxidized carboxylic acid derivative.

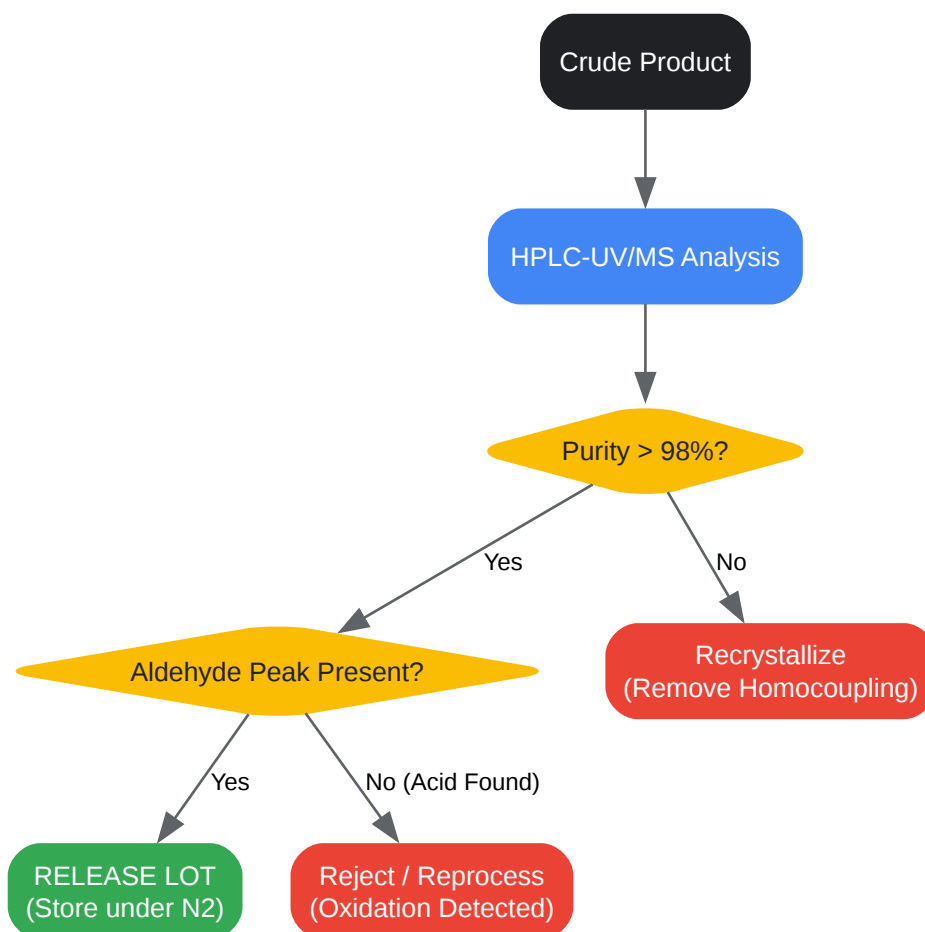
Method Parameters

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), $3.5\text{ }\mu\text{m}$, $4.6 \times 100\text{ mm}$.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic backbone) and 280 nm.

- Flow Rate: 1.0 mL/min.

Analytical Workflow

The following diagram outlines the decision logic for lot release based on analytical data.



[Click to download full resolution via product page](#)

Figure 2: Analytical decision tree for product release.

Experimental Protocols

Synthesis (Suzuki Coupling)

For reference in understanding the matrix.

- Charge: 6-Chloronicotinaldehyde (1.0 eq), (5-Chloro-2-methoxyphenyl)boronic acid (1.1 eq), and Pd(dppf)Cl₂ (0.05 eq) in a reaction vessel.

- Solvent: Add 1,4-Dioxane/Water (4:1).
- Base: Add K_2CO_3 (2.0 eq).
- Reaction: Heat to 90°C under N_2 for 4–6 hours. Monitor by TLC/LC-MS.
- Workup: Dilute with EtOAc, wash with brine. Dry over Na_2SO_4 .
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Stability & Storage

Aldehydes are susceptible to autoxidation.

- Storage: -20°C under inert atmosphere (Argon/Nitrogen).
- Retest: Check ^1H NMR for carboxylic acid signal (~12-13 ppm broad singlet) every 6 months.

References

- Suzuki-Miyaura Coupling Review: Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. *Chemical Reviews*, 95(7), 2457–2483. [Link](#)
- Pyridine Aldehyde Synthesis: Li, J. J. (2014). *Name Reactions: A Collection of Detailed Mechanisms and Synthetic Applications*. Springer. [Link](#)
- General Characterization of Biaryls: Clayden, J., Greeves, N., & Warren, S. (2012). *Organic Chemistry*. Oxford University Press. (Standard text for NMR shift prediction principles).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chembk.com \[chembk.com\]](https://chembk.com)
- To cite this document: BenchChem. [Technical Monograph: Characterization of 6-(5-Chloro-2-methoxyphenyl)nicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12051934/docs#technical-monograph-characterization-of-6-5-chloro-2-methoxyphenyl-nicotinaldehyde\]](https://www.benchchem.com/product/b12051934/docs#technical-monograph-characterization-of-6-5-chloro-2-methoxyphenyl-nicotinaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)